

GHS Hazard Classification and Safety Protocol: Methyl 4-methyl-2-pentenoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 4-methyl-2-pentenoate

CAS No.: 50652-78-3

Cat. No.: B3415967

[Get Quote](#)

Executive Summary & Chemical Identity

Methyl 4-methyl-2-pentenoate (CAS: 50652-78-3) is an

-unsaturated ester primarily utilized as a high-impact flavor ingredient (characteristic of Salacca zalacca or snake fruit) and a chemical intermediate in organic synthesis.^[1]

From a safety perspective, its core hazards are driven by two structural features:

- **Conjugated Unsaturation:** The alkene double bond conjugated with the ester carbonyl creates an electrophilic site (Michael acceptor), contributing to its potential for skin and respiratory irritation.
- **Volatility:** With a flash point of approximately 47°C, it falls squarely within the Flammable Liquid Category 3 designation, requiring strict static control and temperature management.

Chemical Identifiers

Identifier	Value
IUPAC Name	Methyl 4-methylpent-2-enoate
CAS Number	50652-78-3
Molecular Formula	
Molecular Weight	128.17 g/mol
SMILES	<chem>CC(C)/C=C/C(=O)OC</chem>
Synonyms	Methyl 4-methyl-2-pentenoate; 2-Pentenoic acid, 4-methyl-, methyl ester

GHS Hazard Classification

The following classification aligns with the Globally Harmonized System (GHS) and is supported by data from the European Chemicals Agency (ECHA) and major safety data registries.

Core Hazard Assignments

Hazard Class	Category	H-Code	Hazard Statement	Signal Word
Flammable Liquids	3	H226	Flammable liquid and vapor	Warning
Skin Corrosion/Irritation	2	H315	Causes skin irritation	Warning
Serious Eye Damage/Irritation	2A	H319	Causes serious eye irritation	Warning
STOT - Single Exposure	3	H335	May cause respiratory irritation	Warning

Mechanistic Basis for Classification

- Flammability (H226): The flash point of 47°C (116.6°F) places it in Category 3 (). This indicates that at standard laboratory temperatures (), the liquid does not evolve sufficient vapors to ignite, but slight heating or high ambient temperatures will create a flammable atmosphere.
- Irritation (H315, H319, H335): As an -unsaturated carbonyl compound, the molecule possesses an electrophilic -carbon. This site is susceptible to nucleophilic attack by biological macromolecules (e.g., thiol groups in proteins) via Michael addition. This reactivity underpins its potential to irritate mucous membranes and skin tissues upon contact.

Physicochemical Profile

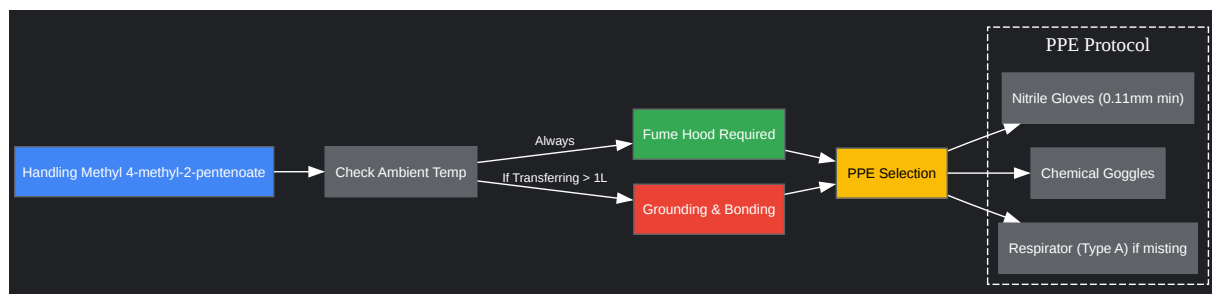
Accurate physical data is critical for designing engineering controls. Note the distinction between atmospheric and reduced-pressure boiling points, which often leads to confusion in safety literature.

Property	Value	Technical Note
Physical State	Liquid	Colorless to pale yellow.[2]
Flash Point	47°C (117°F)	Closed Cup. Critical Safety Parameter.
Boiling Point	~74-75°C @ Reduced Pressure*	Caution: Often cited as 74°C in SDS without pressure context. Based on molecular weight (128.[1][3]17) and homologs (e.g., Methyl tiglate BP ~139°C), the atmospheric BP is estimated >150°C. The 74°C value likely corresponds to ~10-20 mmHg.
Density	~0.92 - 0.95 g/cm ³	Floats on water.
Solubility	Immiscible in water	Soluble in alcohols and common organic solvents.

Operational Safety & Handling Protocols

Engineering Controls Logic

Because the flash point (47°C) is relatively close to ambient temperature, the primary goal is to prevent vapor accumulation and static discharge.



[Click to download full resolution via product page](#)

Figure 1: Operational safety logic flow.[4] Note that static control becomes critical during bulk transfer due to the non-conductive nature of organic esters.

Specific Handling Procedures

- Vapor Management:
 - Mandatory: Handle within a certified chemical fume hood. The STOT-SE 3 classification implies that inhalation of vapors can trigger respiratory tract irritation.[4]
 - Monitoring: If heating the substance above 40°C, continuous airflow monitoring is required to ensure vapor concentration remains below calculated exposure limits (OELs are rarely established for specific isomers, so treat as a generic organic vapor).
- Fire Prevention (H226):
 - Grounding: When transferring volumes >1 liter, ensure both the source and receiving containers are grounded and bonded to prevent static discharge ignition.
 - Storage: Store in a dedicated flammables cabinet. Keep away from oxidizers (e.g., nitric acid, perchlorates) as the unsaturated bond is prone to vigorous oxidation.
- Personal Protective Equipment (PPE):

- Eyes: Chemical splash goggles are non-negotiable (H319). Safety glasses are insufficient for liquid handling where splashing is possible.
- Skin: Nitrile rubber gloves provide adequate splash protection. For prolonged immersion, use laminate film (Silver Shield/4H) gloves.
- Body: Flame-retardant lab coat.

Emergency Response (Self-Validating Protocols)

This section outlines the "If/Then" logic for emergency scenarios. These protocols are self-validating because they rely on the chemical's known physical properties (immiscibility, flammability).

Fire Fighting Strategy

- The Hazard: Water may be ineffective because the ester is less dense than water and immiscible. Using a direct water stream can spread the fire by floating the burning liquid.
- The Solution:
 - Small Fires: Dry chemical () or ABC powder.
 - Large Fires: Alcohol-resistant foam (AFFF).
 - Cooling: Use water spray only to cool adjacent containers, not to extinguish the pool fire directly.

Spill Management

- Immediate Action: Eliminate all ignition sources (Bunsen burners, hot plates).
- Containment: Do not use combustible materials (sawdust) to absorb. Use vermiculite, sand, or dedicated clay-based absorbents.
- Decontamination: Wash the area with a detergent solution. The ester is lipophilic; water alone will not remove residues.

Toxicology & Regulatory Context

Toxicological Mechanism

The toxicity profile is dominated by local irritation rather than systemic toxicity.

- Acute Toxicity: Data suggests low acute oral toxicity (LD50 > 2000 mg/kg in rats for related esters), but aspiration hazard is a concern if swallowed due to low viscosity.
- Sensitization: While not formally classified as a sensitizer in all jurisdictions, the Michael acceptor structure suggests a theoretical potential for skin sensitization upon repeated high-level exposure.

Regulatory Status[5]

- TSCA (USA): Listed (Active).
- REACH (EU): Registered (often under the general EC 20515-15-5 or specific CAS).
- FEMA/GRAS: Approved as a flavor ingredient (FEMA 3715), indicating safety at low concentrations in food, but this does not negate H-codes for the pure chemical.

References

- National Center for Biotechnology Information (PubChem). (2025). PubChem Compound Summary for CID 5362843, **Methyl 4-methyl-2-pentenoate**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2025).[3] C&L Inventory: Methyl 4-methylpent-2-enoate. Retrieved from [\[Link\]](#)
- The Good Scents Company. (2024).[4][5] **Methyl 4-methyl-2-pentenoate** Flavor and Fragrance Data. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemedchem.com \[chemedchem.com\]](https://chemedchem.com)
- [2. Methyl isobutyrylacetate | 42558-54-3 \[chemicalbook.com\]](https://www.chemicalbook.com/ChemicalBookProduct.aspx?id=42558543)
- [3. Methyl 4-methyl-2-pentenoate | C7H12O2 | CID 5362843 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Methyl-4-methyl-2-pentenoate)
- [4. assets.thermofisher.cn \[assets.thermofisher.cn\]](https://assets.thermofisher.com)
- [5. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
- To cite this document: BenchChem. [GHS Hazard Classification and Safety Protocol: Methyl 4-methyl-2-pentenoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3415967/docs#ghs-hazard-classification-and-safety-protocol-methyl-4-methyl-2-pentenoate\]](https://www.benchchem.com/product/b3415967/docs#ghs-hazard-classification-and-safety-protocol-methyl-4-methyl-2-pentenoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check